Technical Profile: Dimethyl Mesitylboronate (CAS 34907-53-4)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*dimethyl mesitylboronate*
CAS No.:	*34907-53-4*
Cat. No.:	*B3131095*

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Executive Summary

Dimethyl mesitylboronate (CAS 34907-53-4) is a specialized organoboron reagent characterized by the presence of a sterically demanding mesityl (2,4,6-trimethylphenyl) group. Unlike simple phenylboronic esters, the mesityl moiety provides significant kinetic stabilization to the boron center through steric shielding by the ortho-methyl groups.

This compound serves as a critical intermediate in the synthesis of Multiple Resonance Thermally Activated Delayed Fluorescence (MR-TADF) emitters for OLED applications and as a robust coupling partner in sterically hindered Suzuki-Miyaura cross-coupling reactions. Its unique structural properties allow for the introduction of the mesityl group, which is often employed to suppress intermolecular aggregation in optoelectronic materials and to tune Lewis acidity in Frustrated Lewis Pair (FLP) chemistry.

Chemical Identity & Properties

Identification Data

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Parameter	Detail
CAS Number	34907-53-4
IUPAC Name	Dimethoxy(2,4,6-trimethylphenyl)borane
Synonyms	Dimethyl mesitylboronate; MesB(OMe)$_2$; 2,4,6-Trimethylphenylboronic acid dimethyl ester
Molecular Formula	$C_{11}H_{17}BO_2$
Molecular Weight	192.06 g/mol
SMILES	CC1=CC(C)=C(B(OC)OC)C(C)=C1
InChI Key	NCEUIABFEQHUQB-UHFFFAOYSA-N

Physical & Chemical Properties

- Physical State: Colorless to pale yellow liquid (at room temperature) or low-melting solid depending on purity.
- Solubility: Highly soluble in non-polar organic solvents (Hexane, Toluene, THF, Dichloromethane). Hydrolyzes in water.
- Stability:
  - Moisture Sensitivity: High. The B-O bonds are susceptible to hydrolysis, reverting to mesitylboronic acid and methanol upon exposure to atmospheric moisture.
  - Thermal Stability: Generally stable under inert atmosphere; can be distilled under reduced pressure.
  - Steric Properties: The two ortho-methyl groups create a "protective pocket" around the boron atom, reducing the rate of nucleophilic attack compared to non-hindered arylboronates.

Synthesis & Production Protocols

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The synthesis of **dimethyl mesitylboronate** is typically achieved via two primary routes: Esterification of Mesitylboronic Acid (Method A) or Transmetallation of Mesityl Grignard/Lithium Reagents (Method B).

Method A: Acid-Catalyzed Esterification (Laboratory Scale)

Best for converting commercially available mesitylboronic acid into the ester for purification or immediate use.

Reagents:

- Mesitylboronic acid (1.0 equiv)
- Methanol (Excess, solvent/reagent)
- Trimethyl borate (Optional, as dehydrating agent) or Molecular Sieves (3Å)

Protocol:

- Dissolution: In a flame-dried Schlenk flask under Argon, dissolve mesitylboronic acid in anhydrous methanol (0.5 M concentration).
- Reflux: Heat the mixture to reflux (65°C) for 4–12 hours. To drive the equilibrium forward (Le Chatelier's principle), use a Dean-Stark trap or add activated molecular sieves to remove the water byproduct.
- Concentration: Remove excess methanol under reduced pressure on a rotary evaporator.
- Purification: The residue is often a viscous oil. For high purity, perform vacuum distillation.
    - Note: The ester is more volatile than the acid and does not form anhydrides (boroxines) as readily in the ester form, making distillation the preferred purification method.

Method B: Grignard Transmetallation (Primary Synthesis)

Best for synthesizing the compound from the aryl halide precursor.

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Reagents:

- 2-Bromomesitylene (1.0 equiv)
- Magnesium turnings (1.1 equiv) or n-Butyllithium
- Trimethyl borate ($B(OMe)_3$) (2.0 equiv)
- Solvent: Anhydrous THF or Diethyl Ether

Protocol:

- Grignard Formation: Generate Mesitylmagnesium bromide (MesMgBr) by reacting 2-bromomesitylene with Mg turnings in THF at reflux. Initiate with a crystal of iodine if necessary.
- Borylation: Cool the Grignard solution to -78°C (dry ice/acetone bath).
- Addition: Dropwise add the MesMgBr solution to a solution of Trimethyl borate (excess) in THF at -78°C.
    - Scientific Rationale: Adding the Grignard to the borate (inverse addition) prevents the formation of double-addition byproducts (dimesitylborinates), ensuring the mono-aryl species is favored.
- Warming: Allow the mixture to warm to room temperature overnight.
- Workup (Critical): unlike boronic acid synthesis (which requires acid hydrolysis), for the ester, avoid aqueous acid. Instead, filter off magnesium salts under inert atmosphere or perform a non-aqueous workup if possible. If aqueous workup is needed, rapid extraction into hexane followed by immediate drying and concentration is required to prevent hydrolysis.
- Distillation: Purify the crude liquid by fractional distillation under high vacuum.

Visualization: Synthesis Workflow



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Figure 1: Synthetic pathway from mesityl bromide to **dimethyl mesitylboronate** via transmetallation.

Applications in Research & Development

Sterically Hindered Suzuki-Miyaura Coupling

Dimethyl mesitylboronate is utilized when the target biaryl requires the introduction of the bulky mesityl group. Standard boronic acids often suffer from protodeboronation (loss of the boron group) due to the steric crowding. The dimethyl ester provides a slow-release reservoir of the active boronic acid species under basic coupling conditions, often improving yields in difficult couplings.

- Catalyst Systems: Requires electron-rich, bulky phosphine ligands (e.g., SPhos, XPhos) to facilitate the transmetallation step, which is the rate-determining step for hindered substrates.

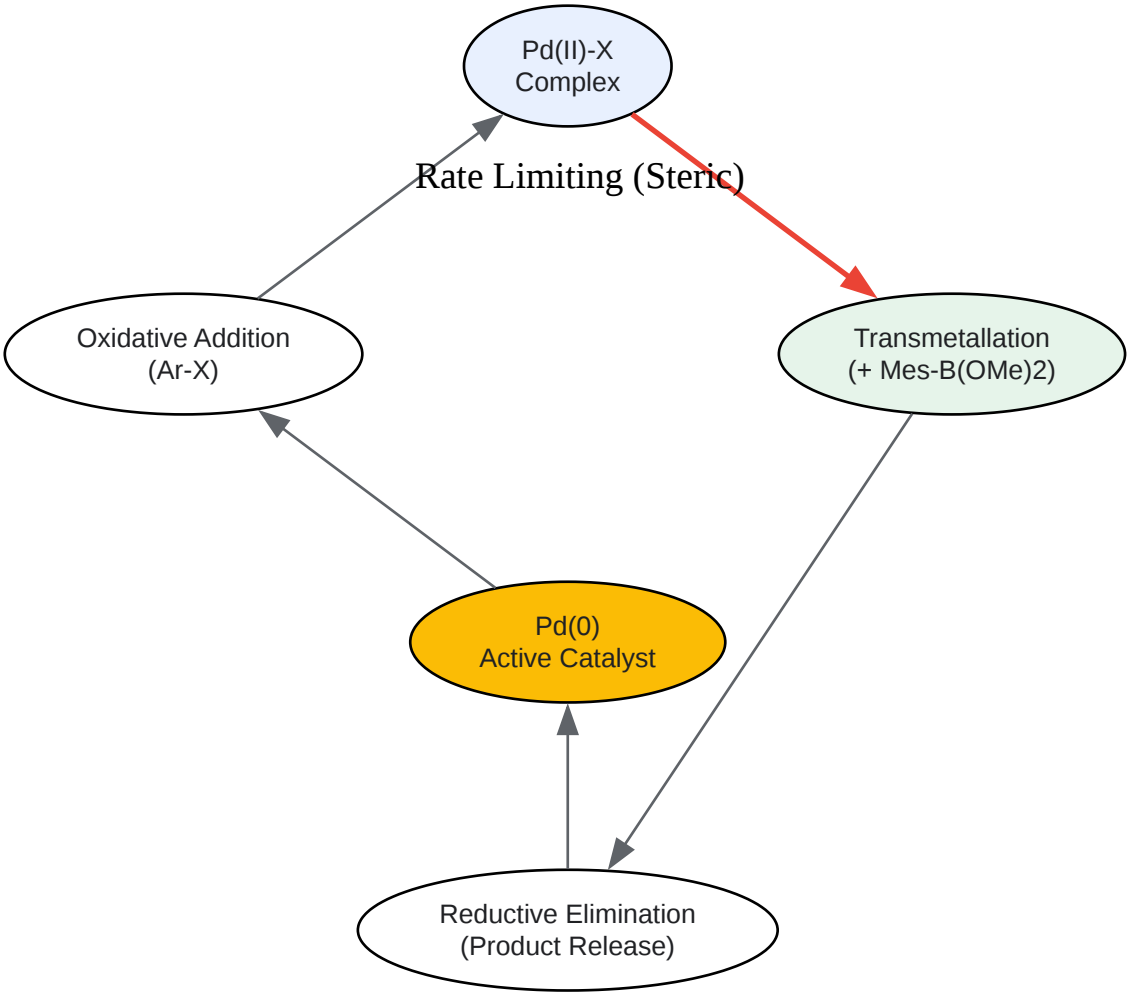
Precursor for MR-TADF Materials (OLEDs)

In the development of organic light-emitting diodes (OLEDs), **dimethyl mesitylboronate** is a key precursor for synthesizing Boron-Nitrogen (B-N) doped polycyclic aromatic hydrocarbons (e.g., DABNA derivatives).

- Mechanism: The mesityl group is often used to protect the boron center in the final emitter, preventing Lewis acid-base complexation with nucleophiles in the device matrix.
- Workflow: The ester reacts with lithiated diarylamines followed by Tandem Friedel-Crafts cyclization to fuse the rings.

Visualization: Suzuki Coupling Cycle

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Figure 2: Catalytic cycle emphasizing the sterically demanding Transmetallation step involving **Dimethyl Mesitylboronate**.

Handling & Safety Guidelines

Storage[1]

- Atmosphere: Must be stored under Argon or Nitrogen.
- Temperature: Refrigeration (2–8°C) is recommended to minimize hydrolysis and transesterification.
- Container: Tightly sealed glass vials with Teflon-lined caps or Schlenk flasks.

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Safety Hazards

- GHS Classification: Skin Irritant (H315), Eye Irritant (H319), STOT SE 3 (H335).
- Hydrolysis: Releases Methanol (flammable, toxic) upon contact with water.
- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles, and work inside a fume hood.

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Sources

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